

Synthesis of 2,4-Dimethyl-3-isopropylpentane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-isopropylpentane

CAS No.: 13475-79-1

Cat. No.: B12653973

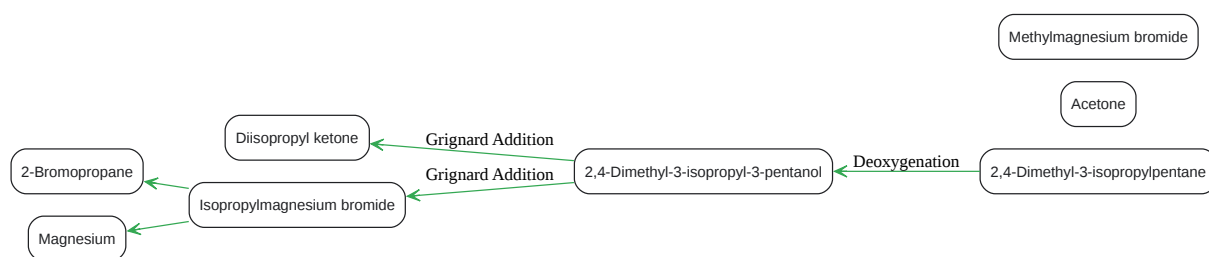
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis pathways for **2,4-dimethyl-3-isopropylpentane**, a highly branched alkane. Due to the sterically hindered nature of this compound, its direct synthesis is not widely reported. However, a plausible and effective multi-step synthesis can be achieved through the formation of a tertiary alcohol precursor via a Grignard reaction, followed by its deoxygenation to the target alkane. This document provides a theoretical framework and detailed experimental protocols for this synthetic approach.

Retrosynthetic Analysis

A retrosynthetic analysis of **2,4-dimethyl-3-isopropylpentane** suggests that the most logical disconnection is at one of the carbon-carbon bonds connected to the tertiary carbon. This leads to a tertiary alcohol, 2,4-dimethyl-3-isopropyl-3-pentanol, as a key intermediate. This alcohol can be synthesized by the reaction of a suitable Grignard reagent with a ketone.



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Caption: Retrosynthetic analysis of **2,4-Dimethyl-3-isopropylpentane**.

Two primary Grignard routes to the tertiary alcohol intermediate are proposed:

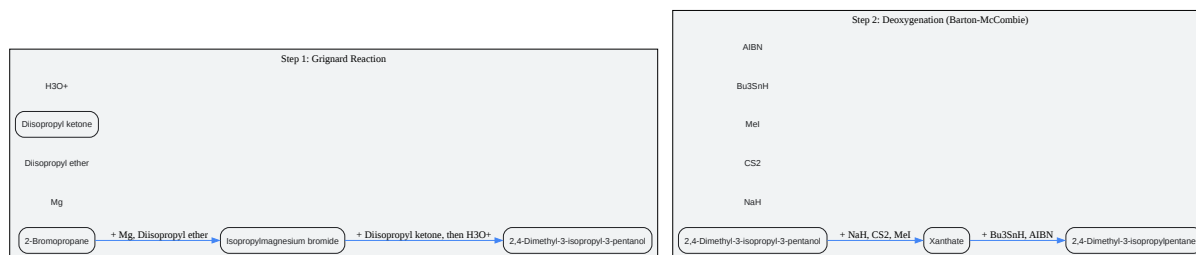
- Route A: Reaction of isopropylmagnesium bromide with diisopropyl ketone (2,4-dimethyl-3-pentanone).
- Route B: Reaction of methylmagnesium bromide with 2-isopropyl-3-methyl-2-butanone.

Route A is generally preferred due to the commercial availability and stability of the starting materials.

Synthesis Pathway

The proposed synthesis pathway involves two key steps:

- Step 1: Grignard Reaction - Synthesis of 2,4-Dimethyl-3-isopropyl-3-pentanol.
- Step 2: Deoxygenation - Reduction of the tertiary alcohol to **2,4-Dimethyl-3-isopropylpentane**.



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